

How to increase the solubility of **Tetromycin B** for assays

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Compound of Interest

Compound Name: **Tetromycin B**

Cat. No.: **B10780467**

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Technical Support Center: **Tetromycin B**

Welcome to the technical support center for **Tetromycin B**. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers and scientists overcome challenges related to the solubility of **Tetromycin B** in experimental assays.

Frequently Asked Questions (FAQs)

Q1: What is **Tetromycin B** and what is its primary mechanism of action?

A1: **Tetromycin B** is an antibiotic belonging to the tetracycline class, structurally related to compounds like kijanimicin and chlorothricin.^[1] It is noted for its significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2]} The primary mechanism of action for tetracycline-class antibiotics is the inhibition of bacterial protein synthesis. They achieve this by reversibly binding to the 30S ribosomal subunit, which in turn prevents the association of aminoacyl-tRNA with the ribosomal acceptor (A) site on the mRNA-ribosome complex.^{[3][4][5][6]} This action halts peptide chain elongation, making the antibiotic "bacteriostatic," as it prevents bacterial growth and replication.^[3]

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